

# 3,7-Dithia-1,9-nonanedithiol material safety data sheet (MSDS) information.

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## Compound of Interest

Compound Name: 3,7-Dithia-1,9-nonanedithiol

Cat. No.: B1330789

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## Technical Guide to the Safe Handling of 3,7-Dithia-1,9-nonanedithiol

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the material safety data for **3,7-Dithia-1,9-nonanedithiol**, focusing on its safe handling, storage, and emergency procedures. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

## Chemical Identification and Physical Properties

**3,7-Dithia-1,9-nonanedithiol** is a dithiol monomer used in biomaterials and biocompatible materials research.<sup>[1]</sup>


Identifier	Value
Chemical Name	3,7-Dithia-1,9-nonanedithiol
Synonyms	1,3-Bis(2-mercaptoethylthio)propane, 2,2'-(Trimethylenedithio)diethanethiol
CAS Number	25676-62-4
Molecular Formula	C7H16S4
Molecular Weight	228.46 g/mol [2]
Appearance	Colorless to Yellow clear liquid[1][3]
Melting Point	233 °C (lit.)[2]
Density	1.18 g/cm <sup>3</sup> [2]
Purity	>97.0% (GC)[3]

## Hazard Identification and Classification

**3,7-Dithia-1,9-nonanedithiol** is classified as harmful through oral, dermal, and inhalation routes of exposure.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[1][2][3][4]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin[1][2][3][4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled[1][2][3][4]

GHS Pictogram:

 alt text

Signal Word: Warning[2][3]

## Toxicological Data

Specific quantitative toxicological data such as LD50 (Lethal Dose, 50%) and LC50 (Lethal Concentration, 50%) for **3,7-Dithia-1,9-nonanedithiol** are not readily available in the consulted resources. However, the consistent classification as Category 4 for acute toxicity indicates a moderate hazard level.

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure risks.

Aspect	Protocol
Handling	Handle in a well-ventilated place.[2] Wear suitable protective clothing, including gloves and eye/face protection.[2] Avoid contact with skin and eyes.[2] Avoid the formation of dust and aerosols.[2] Use non-sparking tools.[2] Do not eat, drink, or smoke when using this product.[2] [3]
Storage	Store the container tightly closed in a dry, cool, and well-ventilated place.[2] Store apart from foodstuff containers or incompatible materials. [2]

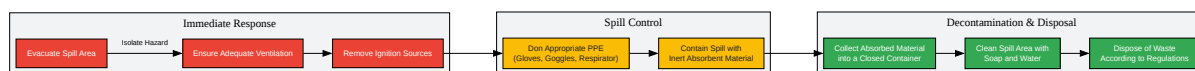
## First-Aid Measures

In case of exposure, immediate and appropriate first aid is essential.

Exposure Route	First-Aid Protocol
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[2]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[2]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[2]

## Experimental Protocol: Chemical Spill Response

A chemical spill of **3,7-Dithia-1,9-nonanedithiol** must be handled promptly and safely. The following workflow outlines the necessary steps.



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Workflow for handling a chemical spill.

Detailed Spill Response Protocol:

- Immediate Response:
  - Evacuate all personnel from the immediate spill area.[2]
  - Ensure the area is well-ventilated to disperse any vapors.[2]
  - Remove all sources of ignition from the vicinity.[2]
- Spill Control:
  - Before approaching the spill, don the appropriate Personal Protective Equipment (PPE), including chemical-impermeable gloves, safety goggles, and a full-face respirator if exposure limits are exceeded or symptoms of irritation occur.[2]
  - Contain the spill using a non-combustible absorbent material like sand or earth. Prevent the spill from entering drains.[2]
- Decontamination & Disposal:
  - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, closed container for disposal.[2]
  - Clean the spill area thoroughly with soap and plenty of water.
  - Dispose of the contaminated waste in accordance with local, state, and federal regulations.[2] Do not discharge into sewer systems.[2]

## Disposal Considerations

The material should be disposed of by a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Containers should be triple-rinsed and can be offered for recycling or reconditioning.[2]

This technical guide is intended to provide essential safety information for trained professionals. Always refer to the full Safety Data Sheet (SDS) before handling this chemical and ensure that all personnel are trained in its proper use and emergency procedures.

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